Precision Synthesis and Purification of [1-C]Octanoic Acid: A Methodological Guide

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Compound of Interest

Compound Name:	*(113C)octanoic acid*
CAS No.:	*59669-16-8*
Cat. No.:	*B1589598*

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Executive Summary

This technical guide details the high-fidelity synthesis and purification of [1-

C]octanoic acid (caprylic acid). While octanoic acid is a commodity chemical, its

C-labeled isotopomer is a high-value diagnostic substrate used primarily in the

C-Octanoic Acid Breath Test (

C-OBT) to measure gastric emptying rates for solids.

The protocol selected here—Grignard Carbonation—is prioritized over enzymatic or hydrocarboxylation routes due to its regioselectivity (guaranteeing the label is at the C1 position) and high isotopic recovery. This guide addresses the specific challenges of handling volatile isotopic precursors and maximizing yield from expensive

C sources.

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Part 1: Retrosynthetic Analysis & Strategic Selection

The Pathway: Grignard Carbonation

To synthesize [1-

C]octanoic acid (

), we employ a chain-extension strategy. The target molecule is disconnected at the C1-C2 bond. This reveals two precursors: a 7-carbon nucleophile (heptylmagnesium bromide) and a 1-carbon electrophile (

CO

).

Reaction Logic:

- Precursor: 1-Bromoheptane (commercially available, high purity).
- Isotope Source:

  CO

  gas (generated in situ from Ba

  CO

  or supplied via lecture bottle).
- Mechanism: Nucleophilic attack of the Grignard reagent on the electrophilic carbon of

  CO

  , followed by acid hydrolysis.

Why this route?

- Regiospecificity: The label is exclusively incorporated at the carboxyl group (C1), which is the first carbon released as

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CO

during mitochondrial

-oxidation in the liver—the precise mechanism required for breath testing.

- Atom Economy: Unreacted

  CO

  can be recovered using cryogenic trapping, unlike solution-phase isotopic reagents which are often lost.

Workflow Visualization

The following diagram outlines the synthesis and purification logic.



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Figure 1: Critical path for the synthesis and purification of [1-

C]octanoic acid.

Part 2: Materials & Safety Protocols

Reagent Specifications

Reagent	Purity / Specs	Role
1-Bromoheptane	>99%, redistilled	Carbon backbone precursor
Magnesium Turnings	Grignard grade, crushed	Radical initiator
CO Source	>99 atom% C	Isotopic label
THF (Tetrahydrofuran)	Anhydrous, inhibitor-free	Solvent (stabilizes Mg complex)
Sulfuric Acid (H SO)	2M Solution	Hydrolysis agent

Critical Safety: Isotope Handling

- Vacuum Line Integrity: The carbonation step requires a closed vacuum manifold. Leaks result in the introduction of atmospheric CO , diluting isotopic enrichment.
- Pressure Hazards: If generating CO from Barium Carbonate ( ), ensure the acid addition funnel is pressure-equalized to prevent backflow.

Part 3: Step-by-Step Synthesis Protocol

Step 1: Formation of Heptylmagnesium Bromide

The success of this step dictates the yield. Moisture is the enemy; it protonates the Grignard reagent to form heptane (a dead end).

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- Setup: Flame-dry a 3-neck round-bottom flask (RBF) equipped with a reflux condenser, N

  inlet, and addition funnel. Add Mg turnings (1.1 eq) and a crystal of Iodine (I

) to activate the surface.

- Initiation: Cover Mg with anhydrous THF. Add 10% of the 1-Bromoheptane. Warm gently with a heat gun until the solution turns turbid and colorless (indicating I

  consumption and reaction start).

- Propagation: Dilute the remaining bromide in THF. Add dropwise to maintain a gentle reflux without external heating.[1]

- Completion: Reflux at 65°C for 1 hour to ensure complete consumption of the bromide.

Step 2: Cryogenic Carbonation with CO

Rationale: To maximize

C incorporation, we use a "starve-feed" approach where the Grignard is in excess relative to the gas initially, or we freeze the Grignard to control the exotherm.

- Cooling: Cool the Grignard solution to -78°C (Dry Ice/Acetone bath).

- Gas Introduction: Connect the reaction vessel to the vacuum line containing the

  CO

  reservoir.

- Absorption: Open the valve. The system pressure will drop as the Grignard reagent absorbs the gas.

- Equilibration: Allow the reaction to warm slowly to 0°C. The formation of a gelatinous precipitate (magnesium carboxylate salt) confirms the reaction.

Step 3: Hydrolysis and Workup

- Quench: Slowly add 2M H

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SO

to the cooled mixture. The precipitate will dissolve, and the solution will separate into two layers.

- Reaction:

- Separation: Transfer to a separatory funnel. Extract the aqueous layer with diethyl ether (3x).

Part 4: Purification & Isolation[2][3][4][5]

Achieving pharmaceutical-grade purity (>98%) requires removing two specific impurities: Heptane (from protonation of unreacted Grignard) and Heptanol (from oxidation).

Phase 1: Chemical Purification (Acid-Base Extraction)

This step relies on the acidity of the carboxylic acid (

) to separate it from neutral organic impurities.

- Alkaline Wash: Wash the combined ether extracts with 1M NaOH. The octanoic acid converts to sodium octanoate (water-soluble) and moves to the aqueous layer. Impurities (heptane, heptanol) remain in the ether layer.

- Discard Organic: Remove the ether layer.

- Re-acidification: Acidify the aqueous layer to pH 1 with conc. HCl. The octanoic acid will oil out.

- Extraction: Extract the oiled-out acid back into fresh diethyl ether. Dry over MgSO

and evaporate solvent.

Phase 2: Physical Purification (Vacuum Distillation)

Octanoic acid has a high boiling point (237°C at atm), which risks thermal decomposition. Vacuum distillation is mandatory.

- Apparatus: Short-path distillation head with a Vigreux column.

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- Conditions:
  - Pressure: 10 mmHg (approx).
  - Boiling Point: Collect the fraction distilling at 124°C.
- Fractions: Discard the "foreshoot" (residual solvent/water). Collect the steady main fraction.

Part 5: Analytical Validation (QC)

Every batch must be validated for both chemical purity and isotopic enrichment.

Isotopic Enrichment (GC-MS)

- Method: Derivatize a sample with methanol/BF

  to form methyl [1-

  C]octanoate. Run GC-MS (SIM mode).
- Target: Monitor m/z ions corresponding to the molecular ion (

) and the McLafferty rearrangement fragment.
- Calculation: Enrichment % =

  .
- Acceptance Criteria: >99 atom%

  C.

Chemical Purity (H-NMR)

- Solvent: CDCl

  .
- Key Signals:
  - Triplet at

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0.88 ppm (terminal -CH

).

- Multiplet at

  1.2-1.3 ppm (bulk -CH

  -).

- Diagnostic Signal: The

  -methylene protons (-CH

  -

  COOH) will appear as a distinct multiplet (doublet of triplets) due to

  C-

  H coupling (

  Hz) at

  2.35 ppm.

- Acceptance Criteria: >98% chemical purity (no solvent peaks).

QC Logic Diagram

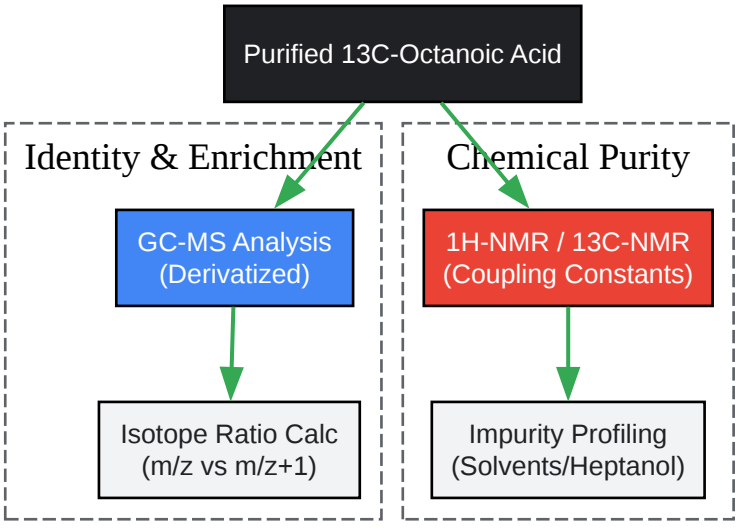

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Figure 2: Quality Control workflow for validating isotopic and chemical purity.

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- To cite this document: BenchChem. [Precision Synthesis and Purification of [1- C]Octanoic Acid: A Methodological Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589598/docs#precision-synthesis-and-purification-of-1-c-octanoic-acid-a-methodological-guide]

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